

Spectroscopic Analysis of Allyl Glycidyl Ether: A Technical Guide

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Compound of Interest

Compound Name: *Allyl glycidyl ether*

Cat. No.: *B154827*

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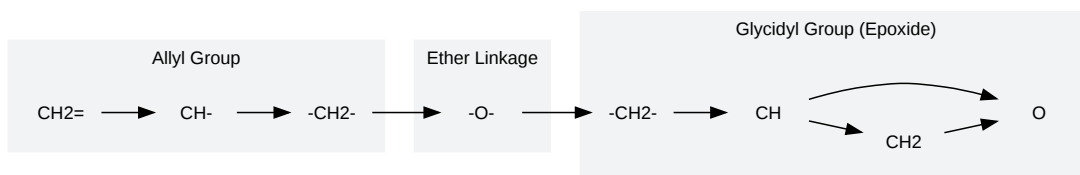
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic analysis of **allyl glycidyl ether** (AGE), a versatile chemical intermediate. The focus is on two primary analytical techniques: Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C) and Fourier-Transform Infrared (FTIR) spectroscopy. This document details the expected spectral data, provides standardized experimental protocols, and illustrates key concepts and workflows.

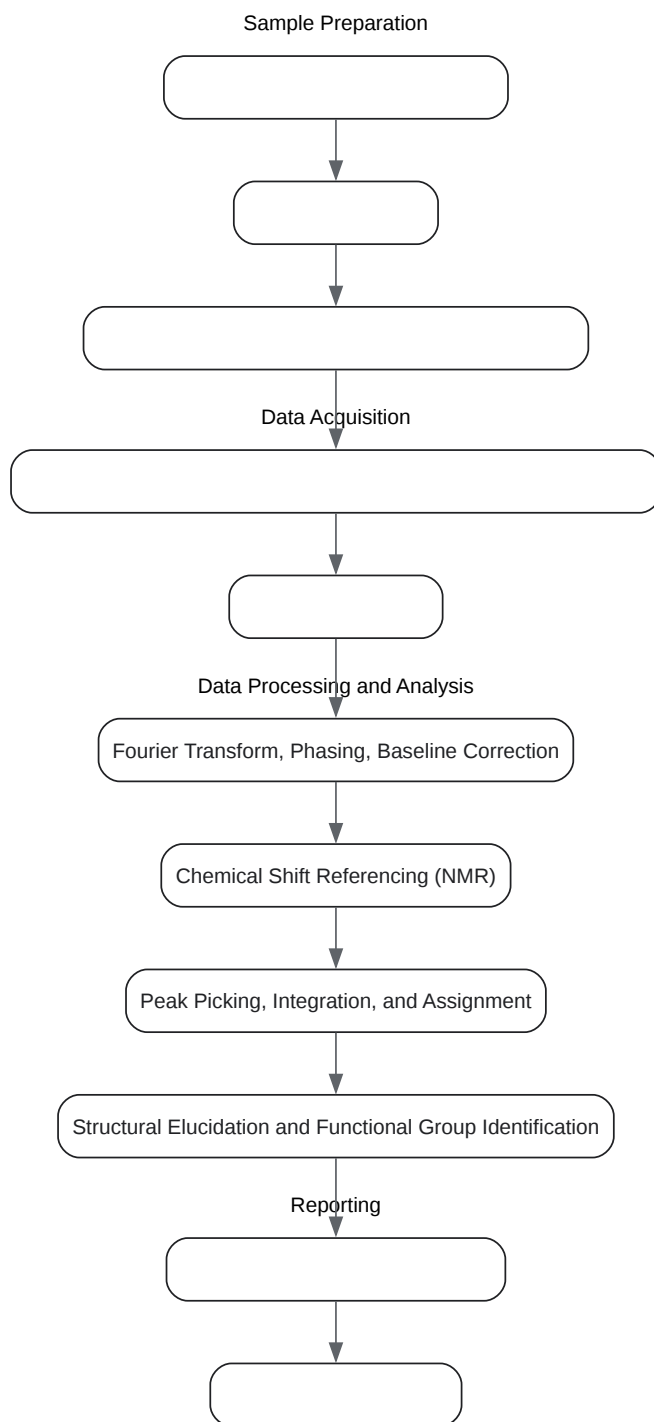
Chemical Structure and Spectroscopic Correlation

Allyl glycidyl ether is a colorless liquid with the molecular formula $\text{C}_6\text{H}_{10}\text{O}_2$.^{[1][2][3]} Its structure comprises two key functional groups: an allyl group and a glycidyl (epoxide) group, connected by an ether linkage. These features give rise to characteristic signals in NMR and FTIR spectra, allowing for unambiguous identification and characterization.

Chemical Structure of Allyl Glycidyl Ether



General Workflow for Spectroscopic Analysis

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References

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- To cite this document: BenchChem. [Spectroscopic Analysis of Allyl Glycidyl Ether: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154827#allyl-glycidyl-ether-spectroscopy-analysis-nmr-ftir]

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